

troubleshooting SRT 1720 monohydrochloride solubility issues

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Compound of Interest

Compound Name: SRT 1720 monohydrochloride

Cat. No.: B1662792

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Technical Support Center: SRT 1720 Monohydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SRT 1720 monohydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SRT 1720 monohydrochloride** for in vitro studies?

A1: The most commonly recommended solvent for preparing stock solutions of **SRT 1720 monohydrochloride** for in vitro experiments is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4][5][6]} It is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce the solubility of the compound.^{[1][2]}

Q2: I am having trouble dissolving **SRT 1720 monohydrochloride** in DMSO. What can I do?

A2: If you are experiencing solubility issues in DMSO, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: Moisture in DMSO can impede dissolution.^{[1][2]}

- Sonication: Applying ultrasonic waves can help break down powder aggregates and enhance solubility.[2][3][6]
- Warming: Gently warming the solution to 37°C may improve solubility.[6] Avoid excessive heat, which could degrade the compound.
- pH Adjustment: In some cases, adjusting the pH might be necessary. For instance, one supplier suggests that for dissolution in DMSO, adjusting the pH to 3 with H₂O can aid solubility.[2]

Q3: Is **SRT 1720 monohydrochloride** soluble in aqueous solutions?

A3: **SRT 1720 monohydrochloride** is generally considered insoluble or only slightly soluble in water and ethanol.[1][3] However, some suppliers indicate that solubility in water can be achieved with specific techniques, such as ultrasonication, warming to 60°C, and adjusting the pH to 5 with 1 M HCl.[2] For most applications, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous experimental medium.

Q4: How should I prepare **SRT 1720 monohydrochloride** for in vivo studies?

A4: For in vivo administration, **SRT 1720 monohydrochloride** is typically formulated as a suspension or in a vehicle containing co-solvents. Here are a couple of reported formulations:

- Oral Gavage (Suspension): A suspension can be prepared in 30% PEG 400, 0.5% Tween 80, and 5% Propylene glycol.[1] Another option is 0.5% carboxymethylcellulose containing 0.025% Tween 20.[3]
- Injection: A clear solution for injection can be made in a vehicle of 2% DMSO, 30% PEG 300, 1% Tween 80, and ddH₂O.[1] For this method, it is essential to dissolve the compound in DMSO first before adding the other co-solvents.[1]

Q5: How should I store stock solutions of **SRT 1720 monohydrochloride**?

A5: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[1][2] For long-term storage, it is recommended to store stock solutions at -80°C (for up to 1 year) or -20°C (for up to 6 months).[1][2]

Troubleshooting Guide

Issue: Precipitate formation when diluting DMSO stock solution into aqueous media.

- Possible Cause 1: Low solubility in the final aqueous buffer.
 - Solution: Decrease the final concentration of SRT 1720 in your experiment. Increase the percentage of DMSO in the final solution, but be mindful of potential solvent toxicity in your experimental system. Consider using a surfactant like Tween 80 or Pluronic F127 to improve solubility.[\[1\]](#)[\[3\]](#)
- Possible Cause 2: "Salting out" effect.
 - Solution: Ensure that the stock solution is added to the aqueous media slowly while vortexing or stirring to facilitate rapid mixing and prevent localized high concentrations that can lead to precipitation.

Issue: Inconsistent experimental results.

- Possible Cause 1: Incomplete dissolution of the compound.
 - Solution: Before use, visually inspect your stock solution for any undissolved particles. If present, try sonicating or gently warming the solution as described in the FAQs.
- Possible Cause 2: Degradation of the compound.
 - Solution: Ensure proper storage of both the powder and stock solutions. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[\[1\]](#)[\[2\]](#)

Quantitative Solubility Data

The reported solubility of **SRT 1720 monohydrochloride** can vary between suppliers. The following table summarizes the available data.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes	Source(s)
DMSO	100	197.62	Use fresh DMSO	[1]
DMSO	55	108.65	Sonication recommended	[3]
DMSO	50	92.17	Need ultrasonic	[7]
DMSO	25.3	>10	-	[6]
DMSO	23.33	49.68	Ultrasonic and adjust pH to 3 with H ₂ O	[2]
DMSO	11.3	22.32	Sonication is recommended	[3]
DMSO	10	-	-	[4]
DMSO	2.5	5	-	
Water	15.37	-	With ultrasonic and warming	[6]
Water	12.99	27.66	Ultrasonic, warming, and adjust pH to 5 with 1 M HCl	[2]
Water	2.5	4.61	Ultrasonic, warming, and heat to 60°C	[7]
Water	Insoluble (<1)	-	-	[1][3]
Ethanol	Insoluble (<1)	-	-	[1][3]
DMF	1	-	-	[4]
DMSO:PBS (pH 7.2) (1:1)	0.5	-	-	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh out the desired amount of **SRT 1720 monohydrochloride** powder (Molecular Weight: ~506.02 g/mol). For 1 mg of powder, you will need approximately 197.6 μ L of DMSO to make a 10 mM solution.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also be applied if necessary.
- **Storage:** Once fully dissolved, aliquot the stock solution into single-use vials and store at -20°C or -80°C.[1][2]

Protocol 2: Preparation of an In Vivo Formulation for Oral Gavage (Suspension)

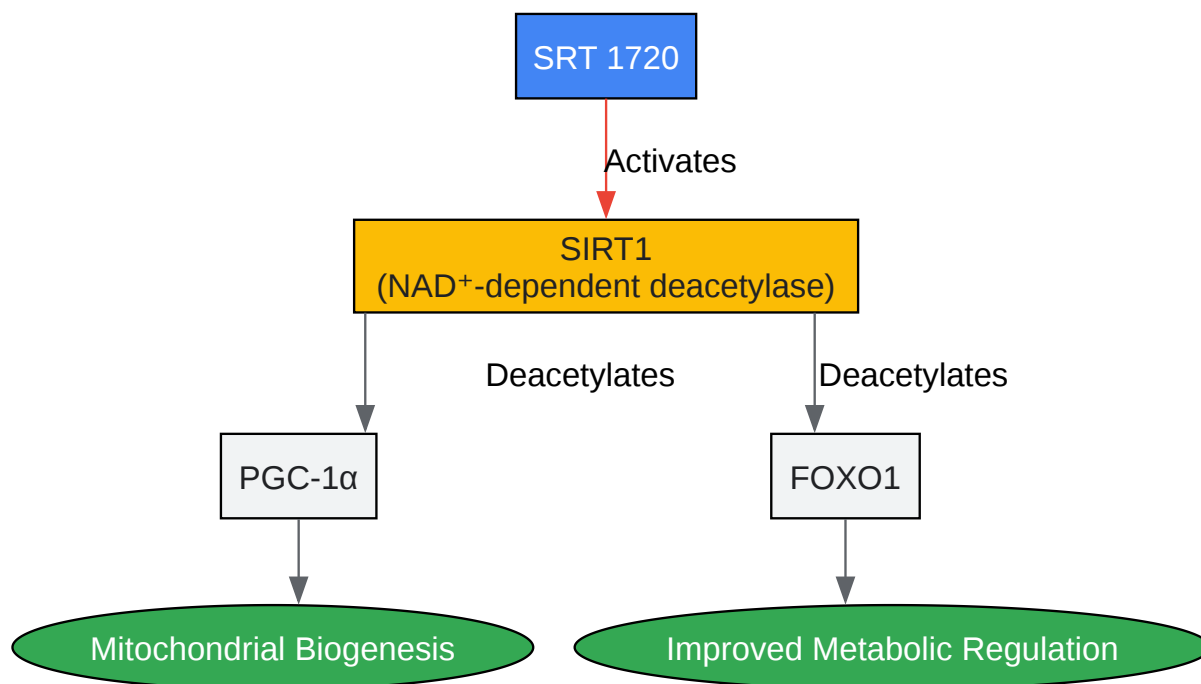
- **Vehicle Preparation:** Prepare the vehicle by mixing 30% PEG 400, 0.5% Tween 80, and 5% Propylene glycol in sterile water.[1]
- **Suspension:** Weigh the required amount of **SRT 1720 monohydrochloride** and add it to the prepared vehicle.
- **Homogenization:** Vortex the mixture vigorously and/or sonicate to ensure a uniform suspension before administration.

Visualizations

Signaling Pathway of SRT 1720

SRT 1720 is a selective activator of SIRT1, a NAD⁺-dependent deacetylase.[1][2][3][8]

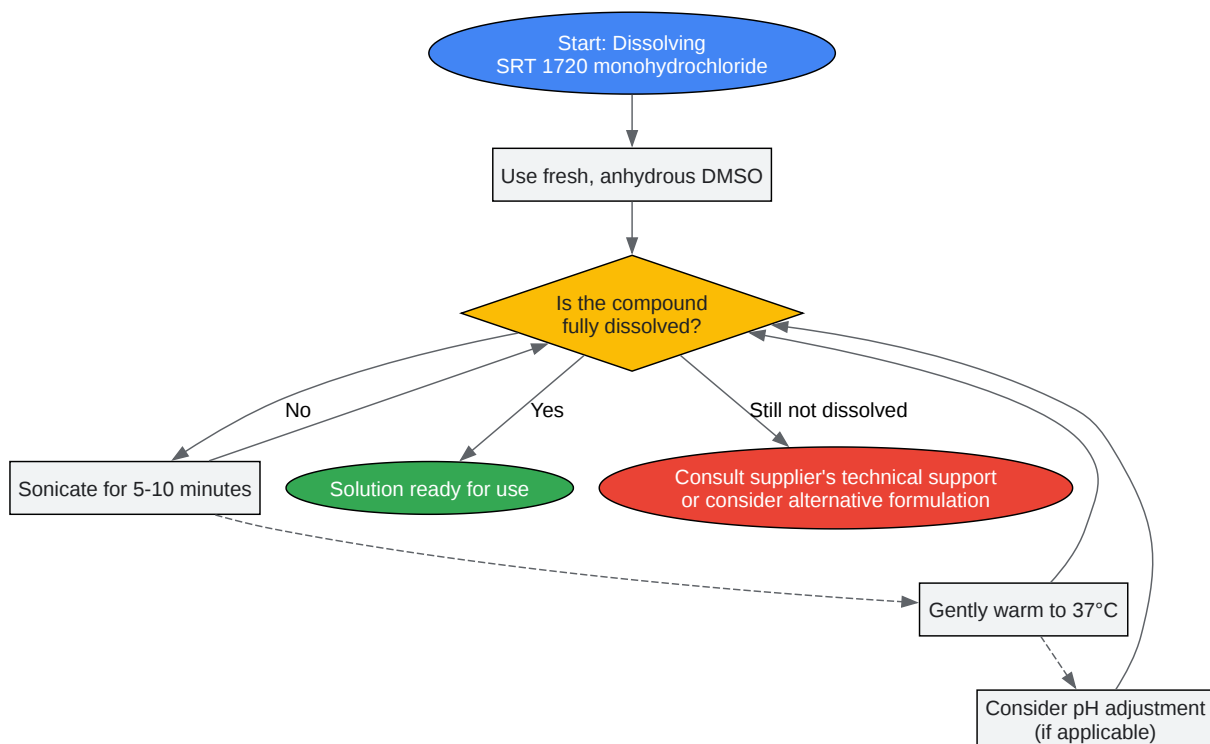
Activation of SIRT1 by SRT 1720 can lead to the deacetylation of various downstream targets, including PGC-1 α and FOXO1, which are involved in metabolic regulation and mitochondrial biogenesis.[2][9]



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Caption: SRT 1720 activates SIRT1, leading to downstream metabolic benefits.

Troubleshooting Workflow for Solubility Issues



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Caption: A workflow for troubleshooting **SRT 1720 monohydrochloride** solubility.

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